

# Application Note: Preparation of A-Isobutyronitrile (AIBN) Stock Solutions

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## Compound of Interest

Compound Name: 2,2'-Azobis(2-methylpropionitrile)

Cat. No.: B3424327

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## Introduction

A-isobutyronitrile (AIBN) is a widely utilized radical initiator in various chemical reactions, most notably in free-radical polymerizations and halogenations.<sup>[1]</sup> Its utility stems from its ability to decompose upon heating, generating two 2-cyanoprop-2-yl radicals and a molecule of nitrogen gas.<sup>[1][2]</sup> This decomposition process initiates the desired radical chain reaction. Proper preparation of AIBN stock solutions is critical for ensuring reaction reproducibility, accuracy, and safety. This document provides a detailed protocol for the preparation of AIBN stock solutions in a common organic solvent, including solubility data, safety precautions, and storage guidelines.

## Safety Precautions

AIBN is a hazardous compound and must be handled with appropriate safety measures. It is classified as a flammable solid and a self-reactive substance that can decompose explosively when heated.<sup>[1][2][3][4]</sup>

- **Personal Protective Equipment (PPE):** Always wear a laboratory coat, chemical safety goggles, and nitrile gloves when handling AIBN.<sup>[5][6]</sup> A respirator dust mask should be used when handling the solid powder to prevent inhalation.<sup>[2]</sup>
- **Ventilation:** All handling of solid AIBN and its solutions should be performed in a well-ventilated chemical fume hood.<sup>[3][5]</sup>

- Handling: Avoid exposure to heat, sparks, open flames, friction, or shock.[3][7] Use non-sparking tools and explosion-proof equipment.[3]
- Incompatibilities: AIBN is incompatible with strong oxidizing agents, acids, bases, and metal salts.[3][7]
- Toxicity: Pyrolysis of AIBN can produce highly toxic tetramethylsuccinonitrile.[2]

## Solubility Data

AIBN is soluble in many common organic solvents but is insoluble in water.[1][2] The choice of solvent depends on the specific requirements of the reaction. Toluene is a frequently used solvent for reactions involving AIBN.[1][8]

| Solvent  | Solubility ( g/100 mL) | Temperature (°C) |
|----------|------------------------|------------------|
| Methanol | 4.83 (approx.)         | 20               |
| Ethanol  | 0.58 - 7.15            | 0 - 40           |
| Acetone  | Freely Soluble         | Not Specified    |
| Toluene  | Soluble                | Not Specified    |

Note: The solubility of AIBN in many organic solvents increases with temperature.[9] For instance, one recrystallization protocol involves dissolving AIBN in methanol heated to 40-50°C.[10]

## Experimental Protocol: Preparation of a 0.2 M AIBN Stock Solution in Toluene

This protocol describes the preparation of 100 mL of a 0.2 M AIBN stock solution in toluene. The concentration can be adjusted as needed by modifying the mass of AIBN.

Materials:

- A-Isosobutyronitrile (AIBN), solid (CAS No: 78-67-1)

- Toluene, anhydrous
- 100 mL volumetric flask
- Glass funnel
- Magnetic stirrer and stir bar
- Spatula
- Analytical balance
- Amber glass storage bottle with a screw cap

#### Procedure:

- Calculate the required mass of AIBN:
  - The molecular weight of AIBN ( $\text{C}_8\text{H}_{12}\text{N}_4$ ) is 164.21 g/mol .[\[9\]](#)[\[11\]](#)
  - For 100 mL (0.1 L) of a 0.2 M solution, the required moles of AIBN are:  $0.2 \text{ mol/L} * 0.1 \text{ L} = 0.02 \text{ mol}$ .
  - The required mass of AIBN is:  $0.02 \text{ mol} * 164.21 \text{ g/mol} = 3.2842 \text{ g}$ .
- Weighing the AIBN:
  - In a chemical fume hood, carefully weigh out approximately 3.28 g of AIBN powder onto weighing paper using an analytical balance.
  - Record the exact mass.
- Dissolving the AIBN:
  - Place a magnetic stir bar into the 100 mL volumetric flask.
  - Using a glass funnel, carefully transfer the weighed AIBN into the volumetric flask.
  - Add approximately 70-80 mL of anhydrous toluene to the flask.

- Place the flask on a magnetic stirrer and stir the mixture at room temperature until the AIBN is completely dissolved. Gentle warming (not exceeding 40°C) can be applied to facilitate dissolution, but care must be taken as AIBN decomposes at elevated temperatures.[\[2\]](#)
- Final Volume Adjustment:
  - Once the AIBN is fully dissolved, remove the flask from the stirrer.
  - Carefully add anhydrous toluene to the flask until the bottom of the meniscus reaches the 100 mL calibration mark.
  - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Transfer and Storage:
  - Transfer the prepared stock solution to a clearly labeled amber glass bottle. The label should include the chemical name (AIBN), concentration (0.2 M in Toluene), date of preparation, and appropriate hazard symbols.
  - Store the solution in a cool, dark, and well-ventilated area, away from heat sources.[\[3\]](#)[\[6\]](#)  
Recommended storage is in a refrigerator rated for flammable materials at temperatures below 10°C.[\[3\]](#)

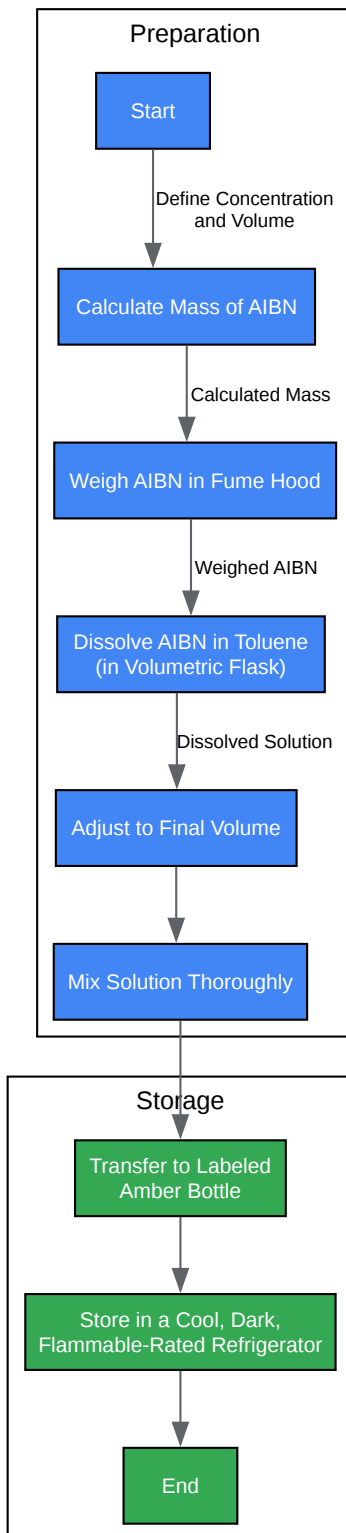
## Stability and Storage

AIBN solutions are thermally unstable and should be stored under appropriate conditions to minimize decomposition.

- Storage Temperature: Store AIBN solutions at low temperatures, generally below 10°C, in a refrigerator designed for storing flammable materials.[\[3\]](#)
- Light Sensitivity: Protect the solution from light by storing it in an amber glass bottle.
- Shelf Life: Due to the thermal decomposition of AIBN, it is recommended to prepare fresh solutions for sensitive applications. The stability of the solution is dependent on the storage temperature. The half-life of AIBN is approximately 10 hours at 64°C and 1 hour at 82°C.[\[12\]](#)  
Even at lower temperatures, slow decomposition can occur.

## Workflow Diagram

Workflow for AIBN Stock Solution Preparation



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Caption: Workflow for the preparation and storage of an AIBN stock solution.

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